

RCM-1 functional redundancy assessment

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: RCM-1

CAS No.: 339163-65-4

Cat. No.: S541129

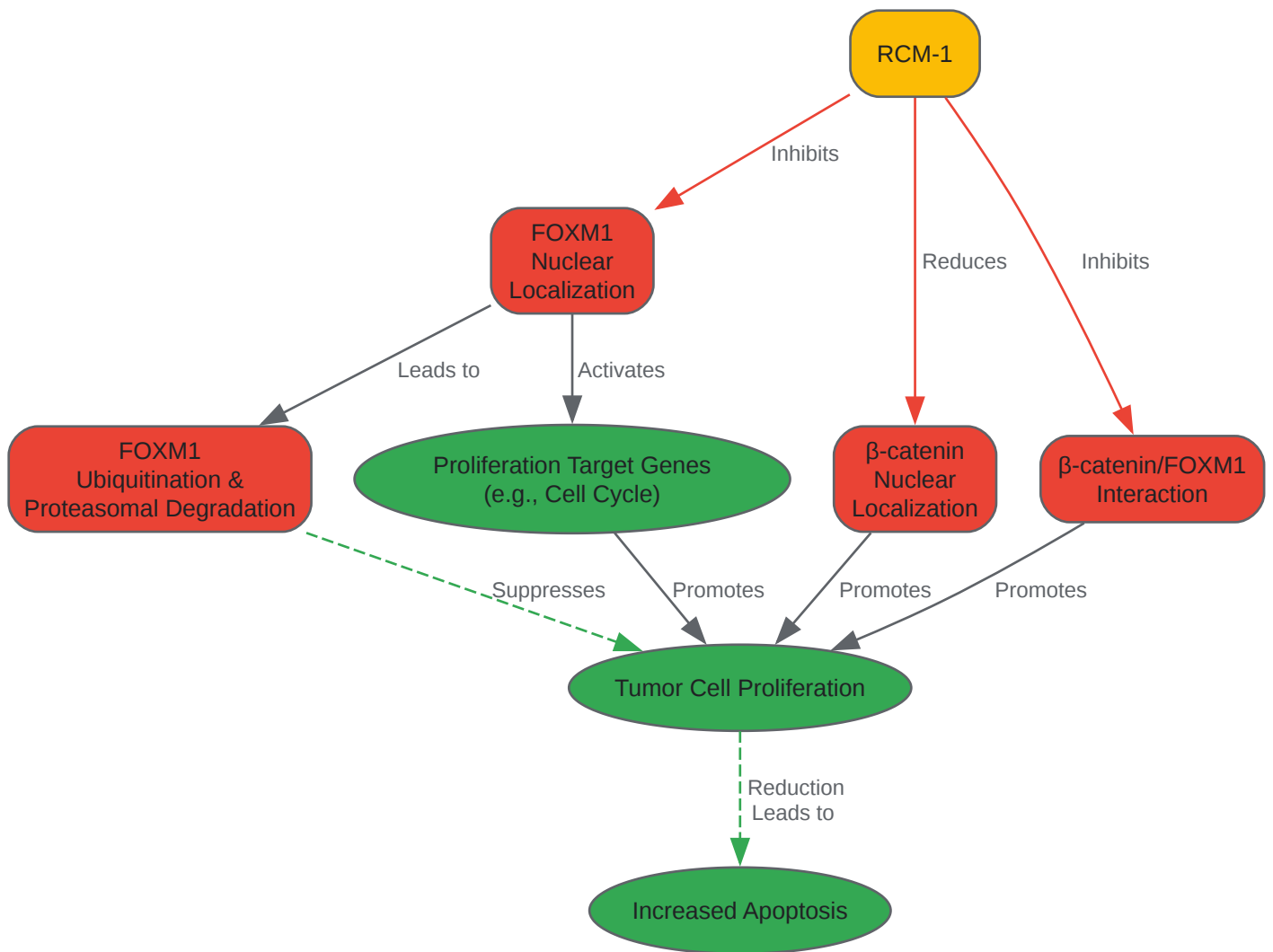
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RCM-1 Profile and Mechanism of Action

RCM-1 (Robert Costa Memorial drug-1) is a small molecule inhibitor identified for its potent and specific activity against the FOXM1 transcription factor [1] [2] [3].

- **Primary Target:** Forkhead box M1 (FOXM1) [2] [3].
- **Mechanism:** It blocks the nuclear localization of FOXM1, induces its ubiquitination, and promotes its degradation by proteasomes [1] [2].
- **Additional Effects:** Research also indicates that **RCM-1** decreases protein levels and nuclear localization of β -catenin and inhibits the protein-protein interaction between β -catenin and FOXM1 [1] [3].

The diagram below illustrates the proposed signaling pathway and mechanism of action for **RCM-1** based on the gathered research.



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Experimental Evidence for RCM-1

The anti-tumor activity of **RCM-1** has been demonstrated in both *in vitro* (lab-based) and *in vivo* (animal model) experiments. The table below summarizes key experimental findings from the literature.

Experiment Type	Cell Lines / Models Used	Key Findings	Reference
Cell Proliferation	Rd76-9 (rhabdomyosarcoma), B16-F10 (melanoma), H2122 (lung adenocarcinoma)	Dose-dependent inhibition of tumor cell proliferation; increased cell cycle duration.	[1]
Colony Formation	Various tumor cell lines	Reduced the formation and growth of tumor cell colonies.	[1]
Animal Models	Mouse models of rhabdomyosarcoma, melanoma, and human lung adenocarcinoma	Inhibition of tumor growth; decreased FOXM1 protein in tumors; reduced tumor cell proliferation and increased apoptosis.	[1]
Mechanism Confirmation	Cultured tumor cells and animal models	Decreased nuclear β -catenin and inhibited β -catenin/FOXM1 interaction.	[1]

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References

1. The FOXM1 inhibitor RCM-1 decreases carcinogenesis ... [pmc.ncbi.nlm.nih.gov]
2. RCM-1 | FOXM1 Inhibitor [medchemexpress.com]
3. RCM-1 | FOXM1 inhibitor | Mechanism | Concentration [selleckchem.com]

To cite this document: Smolecule. [RCM-1 functional redundancy assessment]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b541129#rcm-1-functional-redundancy-assessment>]

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